

semicarbazide hydrochloride anhydrous HCl acidification method

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Compound Focus: Semicarbazide hydrochloride

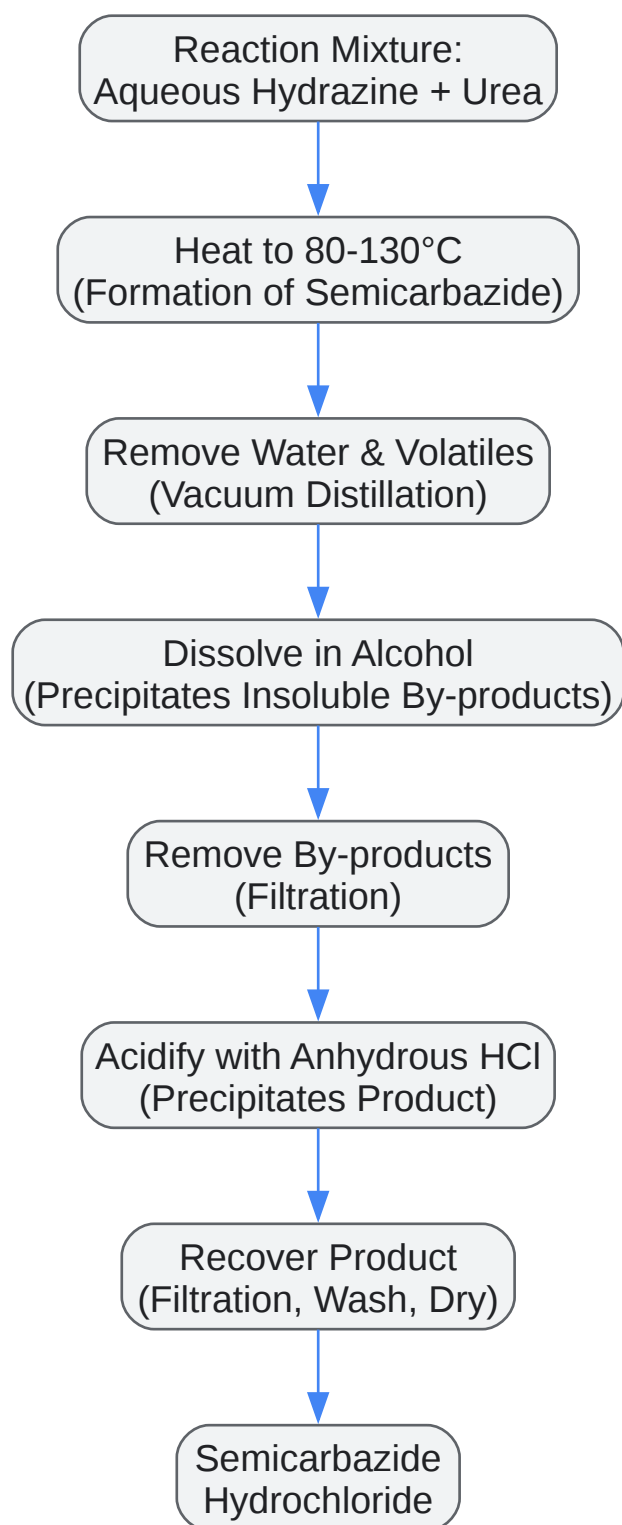
CAS No.: 563-41-7; 18396-65-1

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Synthesis Method: Anhydrous HCl Acidification

The following diagram illustrates the core workflow for preparing **semicarbazide hydrochloride** via anhydrous HCl acidification, based on a patented process [1].



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This process hinges on two critical parameters to achieve high yield [1]:

- **Mole Ratio:** Use a hydrazine to urea mole ratio of **0.9:1 to 1.2:1**. A significant excess of either reactant promotes by-product formation.
- **HCl Quality:** The use of **anhydrous hydrogen chloride** (containing <2% water) is specified as crucial for significantly increasing product yield compared to using aqueous HCl.

Troubleshooting Common Issues

Here is a guide to diagnose and resolve common problems encountered during this synthesis.

Problem Description	Potential Cause	Recommended Solution
Low product yield	Use of aqueous HCl; Incorrect hydrazine/urea ratio [1]	Use strictly anhydrous HCl; Carefully control reactant mole ratios (0.9:1 to 1.2:1) [1].
Low product yield	Incomplete water removal prior to alcohol addition [1]	Ensure ≥95% of water is removed via vacuum distillation before adding alcohol [1].
Product purity issues	Alcohol-insoluble by-products (e.g., hydrazodicarbonamide) in final product [1]	Ensure thorough dissolution and filtration of by-products from the alcoholic solution before acidification [1].
Product purity issues	Semicarbazide hydrochloride is hygroscopic [2]	Store the final product in a cool, dark, and dry place. For long-term storage, consider storing as the semicarbazone derivative [2] [3].

Safety & Handling Information

Semicarbazide hydrochloride is hazardous and requires strict safety measures [3] [4].

Property	Specification / Hazard
GHS Hazard Statements	H301: Toxic if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H361: Suspected of damaging fertility or the unborn child. H373: May cause damage to organs through prolonged or repeated exposure [3].

Property	Specification / Hazard
Precautionary Measures	Do not breathe dust. Do not eat, drink, or smoke when handling. Wear protective gloves, clothing, and eye protection. Wash skin thoroughly after handling [3].
Decomposition	When heated to decomposition, it emits very toxic fumes of nitrogen oxides and hydrogen chloride [4].
First Aid (Ingestion)	Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting [4].

Application in Organic Synthesis

A primary use of **semicarbazide hydrochloride** in drug development is the synthesis of **semicarbazones**, which are valuable derivatives for characterizing carbonyl compounds (aldehydes and ketones) [5]. A typical experimental protocol is as follows [5]:

- **Procedure:** A powdered mixture of **semicarbazide hydrochloride** (1 mol) and anhydrous sodium acetate (1.3 mol) is dissolved in water by gentle warming. A solution of the ketone (1 mol) in a minimum volume of ethanol is added. The mixture is warmed on a water bath until the semicarbazone product separates completely. The solution is cooled, and the solid is filtered off. The product is washed with a little ethanol followed by water, and recrystallized from ethanol or dilute aqueous ethanol [5].
- **Purpose:** The resulting semicarbazone derivative has a characteristic melting point, which helps identify the original carbonyl compound. The original ketone can be regenerated (recovered) by refluxing the semicarbazone with excess oxalic acid or aqueous sodium carbonate solution [5].

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References

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